

optimizing reaction temperature for 3-bromophenyl acetamide formation

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Compound of Interest

Compound Name: 2-(3-Bromo-phenyl)-N-propyl-acetamide

Cat. No.: B15081906

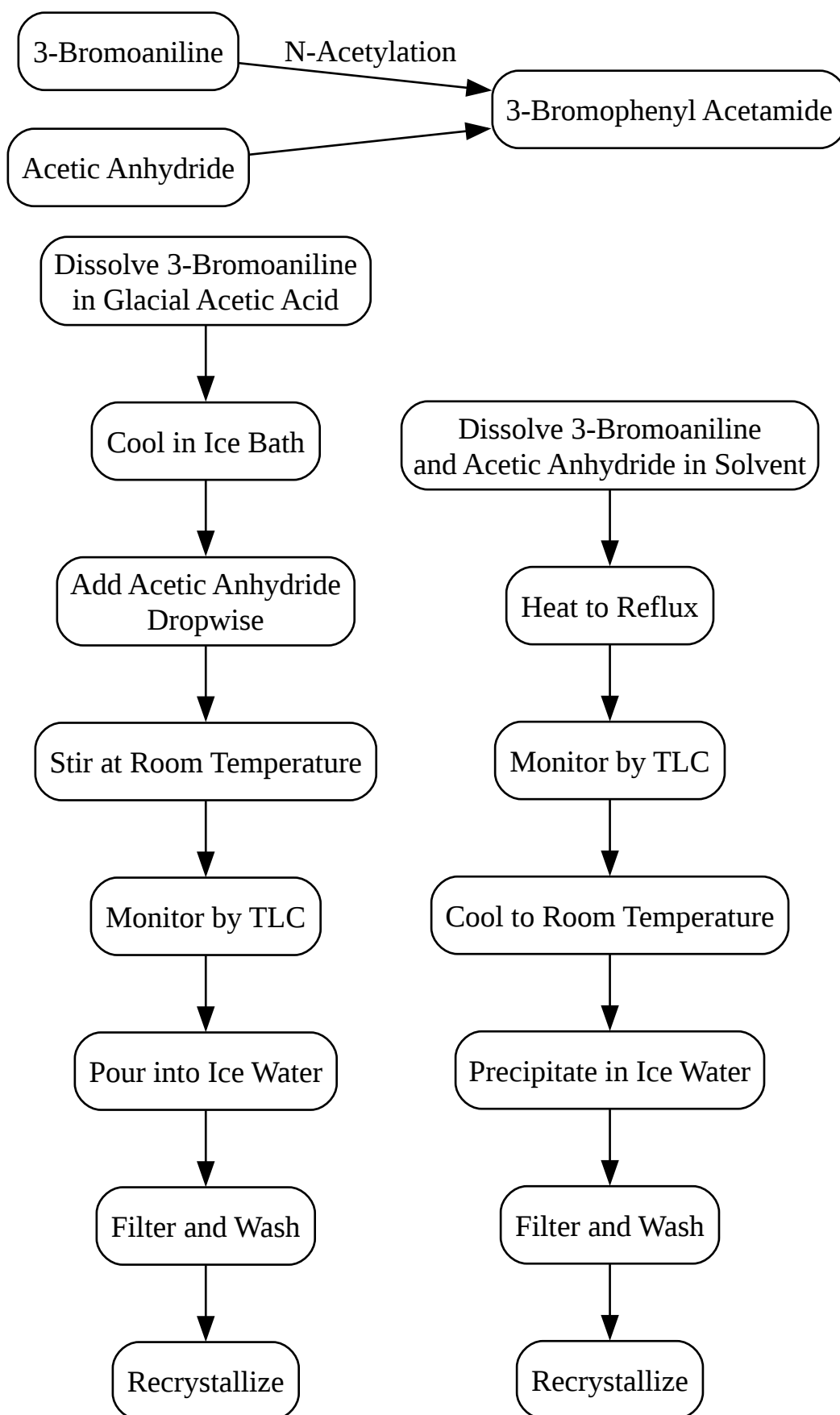
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Introduction

Welcome to the Technical Support Center for the synthesis of N-(3-bromophenyl)acetamide, a key intermediate in various organic synthesis and medicinal chemistry applications.^{[1][2][3][4]} This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting and frequently asked questions regarding the optimization of reaction temperature for this specific N-acetylation reaction. As a Senior Application Scientist, my goal is to provide you with not just protocols, but the underlying scientific principles to empower you to overcome common challenges and achieve optimal results.

Core Reaction: N-Acetylation of 3-Bromoaniline

The formation of 3-bromophenyl acetamide is typically achieved through the N-acetylation of 3-bromoaniline using an acetylating agent like acetic anhydride or acetyl chloride.^{[5][6]} The reaction temperature is a critical parameter that significantly influences reaction rate, yield, and purity.



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Sources

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